

# In-Depth Technical Guide: 2-(Isopropylthio)aniline Hydrochloride (CAS 861343-73-9)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

**Compound Name:** 2-(Isopropylthio)aniline hydrochloride

**Cat. No.:** B1520174

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Publicly available information on **2-(Isopropylthio)aniline hydrochloride** is limited. This guide provides a summary of available data and presents generalized experimental and conceptual frameworks relevant to the study of such a compound in a drug discovery context. The experimental protocols and signaling pathways described herein are illustrative and not based on published studies of this specific molecule.

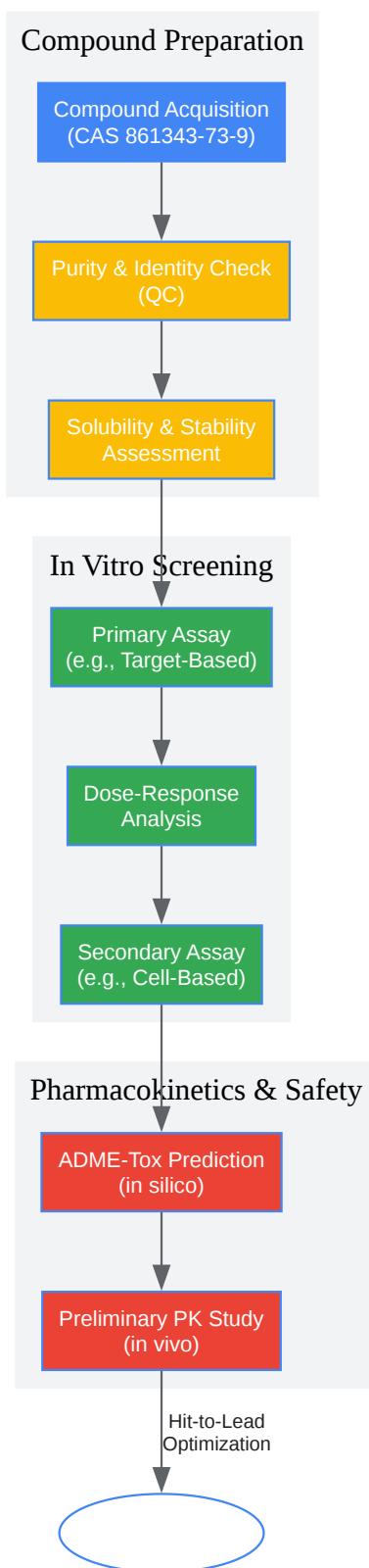
## Core Compound Properties

**2-(Isopropylthio)aniline hydrochloride** is a chemical intermediate, suggesting its primary use is in the synthesis of more complex molecules for research and development.[\[1\]](#)[\[2\]](#)

Property	Value	Source
CAS Number	861343-73-9	<a href="#">[3]</a>
Molecular Formula	C <sub>9</sub> H <sub>14</sub> CINS	<a href="#">[4]</a>
Molecular Weight	203.73 g/mol	<a href="#">[4]</a>
Physical Form	Solid	<a href="#">[4]</a>
SMILES String	NC1=CC=CC=C1SC(C)C. [H]Cl	<a href="#">[4]</a>
InChI Key	SAXURRYWDUKWPH- UHFFFAOYSA-N	<a href="#">[4]</a>

## Hypothetical Experimental Workflow: Compound Screening

The following diagram illustrates a generalized workflow for screening a novel chemical entity, such as **2-(Isopropylthio)aniline hydrochloride**, in an early-phase drug discovery project.

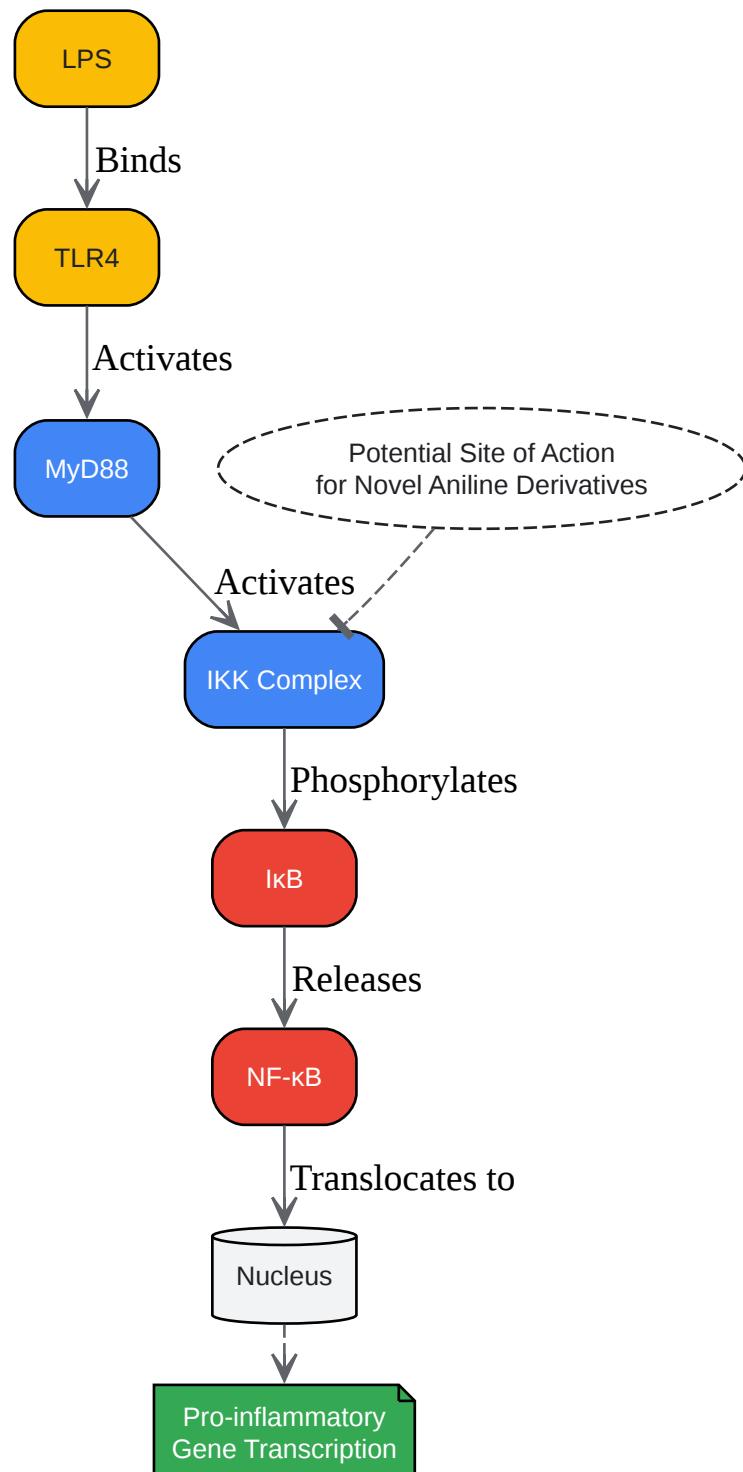


[Click to download full resolution via product page](#)

Fig. 1: Generalized Drug Discovery Screening Workflow

# Potential Biological Context: Aniline Derivatives in Signaling

Aniline and its derivatives are scaffolds found in numerous biologically active compounds. For instance, some aniline derivatives have been shown to modulate inflammatory signaling pathways such as the NF- $\kappa$ B pathway.<sup>[5]</sup> The diagram below depicts a simplified representation of the NF- $\kappa$ B signaling cascade, a common target in drug development. The specific interaction of **2-(Isopropylthio)aniline hydrochloride** with this or any other pathway has not been documented.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. 2-(Isopropylthio)aniline hydrochloride | 药物中间体 | MCE [medchemexpress.cn]
- 3. chemscene.com [chemscene.com]
- 4. 2-(Isopropylthio)aniline hydrochloride AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 5. 4-Isopropyl-2,6-bis(1-phenylethyl)aniline 1, an Analogue of KTH-13 Isolated from Cordyceps bassiana, Inhibits the NF-κB-Mediated Inflammatory Response - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: 2-(Isopropylthio)aniline Hydrochloride (CAS 861343-73-9)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1520174#2-isopropylthio-aniline-hydrochloride-cas-number-861343-73-9]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)